

Comprehensive Synthesis and Analytical Profile of Tricyclamol Chloride

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Tricyclamol Chloride

CAS No.: 3818-88-0

Cat. No.: S584187

[Get Quote](#)

Introduction to Tricyclamol Chloride

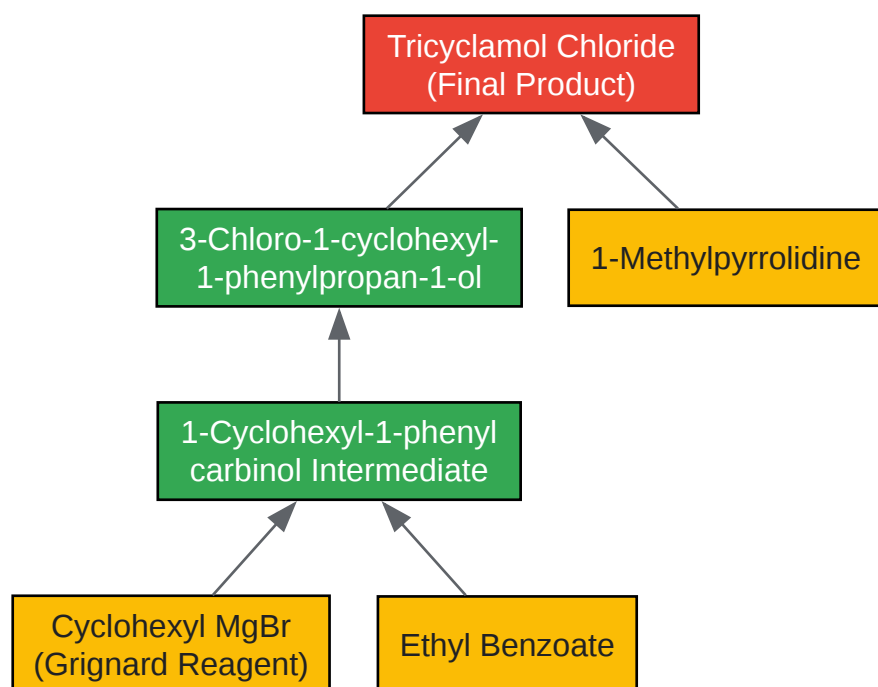
Tricyclamol chloride is a quaternary ammonium salt with anticholinergic and antispasmodic properties. It is chemically defined as 1-(3-cyclohexyl-3-hydroxy-3-phenylpropyl)-1-methylpyrrolidinium chloride and represents a significant compound in medicinal chemistry for the development of muscarinic receptor antagonists [1] [2]. The compound exists as a **racemate** and is characterized by its crystalline structure and specific decomposition point [3] [4]. This protocol details its synthetic procedure based on the original patent and provides a comprehensive analytical profile for researchers and drug development professionals.

Synthesis Protocol

The synthesis of **tricyclamol chloride**, as disclosed in the original patent, involves a multi-step procedure centered on **Grignard reaction** chemistry to form the core carbon skeleton, followed by quaternization to yield the final product [5].

Synthetic Route and Reaction Mechanism

The synthetic pathway can be visualized as a two-stage process, as outlined below.



[Click to download full resolution via product page](#)

Detailed Experimental Procedure

Step 1: Preparation of 1-Cyclohexyl-1-phenylcarbinol

- **Reaction Setup:** A Grignard reagent is prepared by reacting cyclohexyl bromide with **magnesium** turnings in **anhydrous diethyl ether** under a nitrogen atmosphere [5].
- **Addition:** A solution of **ethyl benzoate** in anhydrous ether is added dropwise to the vigorously stirred Grignard reagent solution. The addition rate should maintain a gentle reflux.
- **Post-reaction Processing:** After the addition is complete, the reaction mixture is refluxed for an additional hour. It is then cautiously decomposed by pouring onto a mixture of ice and diluted hydrochloric acid.
- **Isolation:** The ether layer is separated, and the aqueous layer is further extracted with ether. The combined ether extracts are washed with a **saturated sodium bicarbonate solution**, followed by water. The product, 1-cyclohexyl-1-phenylcarbinol, is obtained after removal of the solvent [5].

Step 2: Preparation of 3-Chloro-1-cyclohexyl-1-phenylpropan-1-ol

- **Reaction:** The carbinol from Step 1 is reacted with **β -propiolactone** in the presence of a catalyst like zinc chloride or stannic chloride.
- **Chlorination:** The resulting hydroxy acid is then treated with **thionyl chloride (SOCl₂)** in benzene, leading to the formation of 3-chloro-1-cyclohexyl-1-phenylpropan-1-ol [5].

Step 3: Quaternization to Form Tricyclamol Chloride

- **Alkylation:** The chloro compound from Step 2 is reacted with a **25% aqueous solution of N-methylpyrrolidine** [5].
- **Solvent and Conditions:** The reaction can be carried out in a solvent like **2-butanone** [5].
- **Isolation and Purification:** The mixture is heated, and upon cooling, the crude **tricyclamol chloride** precipitates. The product can be purified through **recrystallization from a suitable solvent system**, such as a mixture of 2-propanol and diethyl ether, to yield pure **tricyclamol chloride** [5].

Critical Reaction Parameters

- **Atmosphere:** The initial Grignard reaction must be conducted under an **anhydrous and oxygen-free atmosphere** (e.g., nitrogen) to prevent reagent decomposition [5].
- **Solvent Purity:** All solvents, particularly diethyl ether and 2-butanone, must be **anhydrous** to ensure high reaction yield and prevent side reactions.
- **Temperature Control:** The addition of reagents, especially during the Grignard reaction, should be controlled to manage exothermicity and maintain a gentle reflux.

Analytical and Characterization Data

The following tables summarize the key chemical, physical, and spectroscopic properties of **tricyclamol chloride** for identification and quality control.

Table 1: Chemical Identity and Physical Properties of Tricyclamol Chloride

Property	Value / Description
CAS Registry Number	3818-88-0 [1] [3] [2]
IUPAC Name	1-cyclohexyl-3-(1-methylpyrrolidin-1-ium-1-yl)-1-phenylpropan-1-ol; chloride [1]
Molecular Formula	C ₂₀ H ₃₂ ClNO [1] (or C ₂₀ H ₃₂ NO·Cl, C ₂₀ H ₃₃ ClNO) [3] [2]
Molecular Weight	337.93 g/mol [1] [3]

Property	Value / Description
Melting Point	226-227 °C (decomposes) [3] [4]
Canonical SMILES	<chem>C[N+]1(CCCC1)CCC(C2CCCCC2)(C3=CC=CC=C3)O.[Cl-]</chem> [1]
InChI Key	PISKUTGWQHZKIK-UHFFFAOYSA-M [1]

Table 2: Spectral Data and Pharmacological Profile

Category	Details
Spectroscopic Data (as reported)	¹ H NMR & ¹³ C NMR: Specific spectral data for the final product was not provided in the search results. It is recommended to consult modern analytical databases for comprehensive NMR assignments.
Pharmacological Class	Anticholinergic, Antispasmodic [1] [2]
Known Synonyms	Elorine chloride, Lergine chloride, Tricoloid chloride, Compound 14045 methochloride [1] [2]

Discussion and Applications

Tricyclamol chloride serves as a **classic example** of a muscarinic receptor antagonist. Its structure-activity relationship highlights the importance of the quaternary ammonium group for receptor binding and the lipophilic cyclohexyl and phenyl groups for modulating potency and duration of action. While the searched results do not detail its current applications, compounds of this class are fundamentally important in drug development for conditions involving overactive cholinergic signaling.

The synthetic route described is robust but relies on classical methods. Modern synthetic approaches may explore **alternative greener solvents** or **catalytic methods** to improve atom economy and reduce environmental impact. Furthermore, the resolution of the racemate to obtain enantiomerically pure material could be a subject of interest for investigating potential differences in the pharmacological profile of the individual enantiomers.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. CAS 3818-88-0 Tricyclamol - Alfa chloride Chemistry [alfa-chemistry.com]
2. | CAS#:3818-88-0 | Chemsrvc tricyclamol chloride [chemsrc.com]
3. tricyclamol chloride CAS#: 3818-88-0 [amp.chemicalbook.com]
4. CAS#: 3818-88-0 tricyclamol chloride [chemicalbook.com]
5. US2826590A - Synthesis of tricyclamol [patents.google.com]

To cite this document: Smolecule. [Comprehensive Synthesis and Analytical Profile of Tricyclamol Chloride]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b584187#tricyclamol-chloride-chemical-synthesis-steps>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com